

L-3-aminobutanoyl-CoA structure and chemical properties.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-3-aminobutanoyl-CoA*

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L-3-Aminobutanoyl-CoA: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-3-Aminobutanoyl-Coenzyme A (**L-3-aminobutanoyl-CoA**) is a short-chain acyl-CoA thioester. Acyl-CoAs are central metabolites in numerous anabolic and catabolic pathways, including fatty acid metabolism and the citric acid cycle. The presence of an amino group on the β -carbon of the butanoyl moiety distinguishes **L-3-aminobutanoyl-CoA** from more common intermediates of fatty acid oxidation and synthesis, suggesting its involvement in specialized metabolic pathways, such as amino acid degradation. This guide provides a detailed overview of the structure, chemical properties, and known biological roles of **L-3-aminobutanoyl-CoA**, along with representative experimental protocols for its synthesis and analysis.

Chemical Structure and Properties

L-3-aminobutanoyl-CoA is formed through the formal condensation of the thiol group of coenzyme A with the carboxyl group of L-3-aminobutanoic acid[1]. Its structure comprises the L-3-aminobutyryl group linked via a thioester bond to Coenzyme A, which itself is composed of

a β -mercaptoproethylamine unit, pantothenic acid (vitamin B5), and an adenosine 3'-phosphate 5'-diphosphate moiety.

Quantitative Data Summary

While specific experimental data for the physicochemical properties of **L-3-aminobutanoyl-CoA** are not readily available due to its nature as a metabolic intermediate, key computed properties and data for its precursor, L-3-aminobutanoic acid, are summarized below.

Table 1: Chemical and Physical Properties of **L-3-Aminobutanoyl-CoA**

Property	Value	Source
Molecular Formula	C ₂₅ H ₄₃ N ₈ O ₁₇ P ₃ S	[1]
Molecular Weight	852.6 g/mol	[1]
Exact Mass	852.16797410 Da	[1]
IUPAC Name	S-[2-[3-[(2R)-4- [[[(2R,3S,4R,5R)-5-(6- aminopurin-9-yl)-4-hydroxy-3- phosphonooxyoxolan-2- yl]methoxy- hydroxyphosphoryl]oxy- hydroxyphosphoryl]oxy-2- hydroxy-3,3- dimethylbutanoyl]amino]propa- noylamino]ethyl] (3S)-3- aminobutanethioate	[1]
XLogP3 (Predicted)	-8.5	[1]

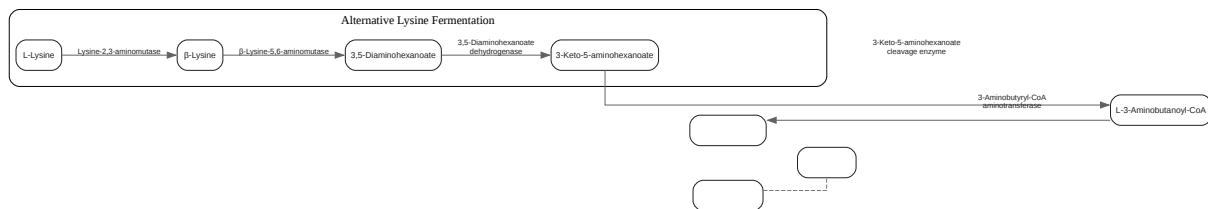
Table 2: Physicochemical Properties of L-3-Aminobutanoic Acid (Precursor)

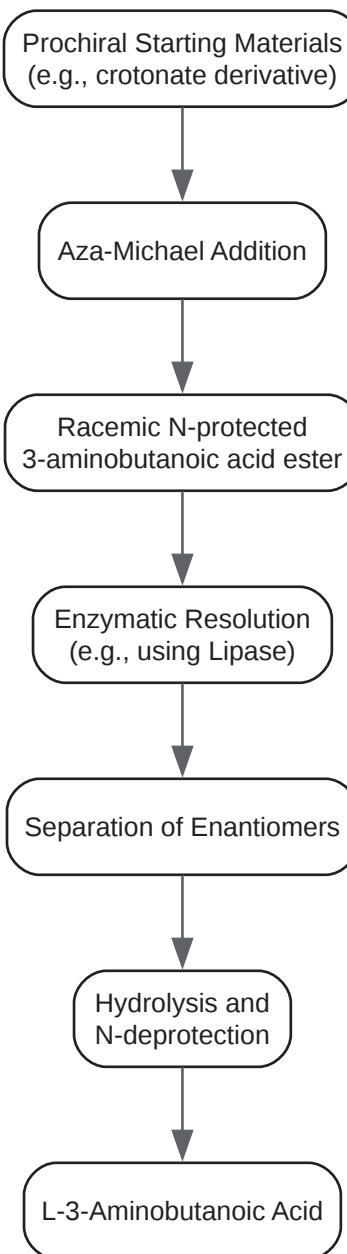
Property	Value	Source
Molecular Formula	C4H9NO2	
Molecular Weight	103.12 g/mol	
Melting Point	189 °C (decomposes)	[2]
Appearance	White powder and chunks	[2]

Biological Role and Metabolic Pathway

L-3-Aminobutanoyl-CoA is an intermediate in an alternative pathway for lysine fermentation. In this pathway, it undergoes a transamination reaction to yield acetoacetyl-CoA, a key molecule that can enter the citric acid cycle for energy production or be utilized in fatty acid synthesis.

The key enzymatic step involving **L-3-aminobutanoyl-CoA** is catalyzed by 3-aminobutyryl-CoA aminotransferase. This enzyme transfers the amino group from **L-3-aminobutanoyl-CoA** to an α -keto acid acceptor, typically α -ketoglutarate, to form acetoacetyl-CoA and glutamate.





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- To cite this document: BenchChem. [L-3-aminobutanoyl-CoA structure and chemical properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1248573#l-3-aminobutanoyl-coa-structure-and-chemical-properties]

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